

Application Notes: The NanoKid as a Model for Teaching Organic Chemistry Concepts

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Compound of Interest

Compound Name: NanoKid

Cat. No.: B12773707

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Introduction

The "**NanoKid**," a member of the NanoPutian family of anthropomorphic molecules, was developed by Professor James Tour's research group at Rice University.^[1] These 2-nm-tall molecules, resembling human figures, serve as an engaging and effective tool for teaching fundamental concepts in organic chemistry and nanoscience.^{[1][2]} This document provides detailed application notes and experimental protocols for the synthesis and modification of the **NanoKid**, intended for researchers, scientists, and professionals in drug development who are interested in novel educational models and outreach strategies. The **NanoKid**'s convergent synthesis pathway offers a practical and visually intuitive platform for demonstrating key organic reactions and synthetic strategies.

Pedagogical Efficacy

The **NanoKids** educational outreach program, which features the **NanoKid** and its derivatives, has demonstrated significant success in improving students' comprehension of scientific concepts. A study conducted in 2004-2005 in two school districts in Ohio and Kentucky showed promising results.

Metric	Result
Increase in Understanding of Material	10-59%
Student Interest in Science	82% of students found that NanoKids made learning science more interesting

Synthesis of the NanoKid (13)

The synthesis of the **NanoKid** is a convergent process, involving the separate synthesis of an "upper body" and a "lower body," which are then coupled.^[2] This approach is a valuable illustration of strategic planning in multi-step synthesis.

Synthesis of the Upper Body

The synthesis of the upper body of the **NanoKid** begins with 1,4-dibromobenzene and involves iodination, Sonogashira coupling, formylation, and acetal protection.

Step	Reaction	Key Reagents and Conditions	Yield
1	Iodination of 1,4-dibromobenzene	I ₂ , H ₂ SO ₄	Good
2	Sonogashira Coupling	3,3-Dimethylbutyne, Pd/Cu catalyst, TEA, THF	-
3	Formylation	n-BuLi, THF; then DMF	-
4	Acetal Protection	1,2-Ethanediol, p-toluenesulfonic acid, Dean-Stark trap	-
5	Halogen Exchange	n-BuLi, THF; then 1,2-diiodoethane	-

Synthesis of the Lower Body

The synthesis of the lower body starts from 4-nitroaniline and involves a series of reactions including bromination, diazotization, reduction, and Sonogashira couplings.

Step	Reaction	Key Reagents and Conditions	Yield
1	Bromination of 4-nitroaniline	Br ₂ , Acetic Acid	-
2	Removal of Amino Group	NaNO ₂ , H ₂ SO ₄ , EtOH	-
3	Reduction of Nitro Group	SnCl ₂ , THF/EtOH	-
4	Iodination	NaNO ₂ , H ₂ SO ₄ , KI	70%
5	Sonogashira Coupling	Trimethylsilylacetylene, Pd/Cu catalyst	-
6	Sonogashira Coupling	1-Pentyne, Pd/Cu catalyst	76% (overall for two steps)
7	Desilylation	K ₂ CO ₃ , MeOH, CH ₂ Cl ₂	-

Final Assembly of the NanoKid

The final step is the palladium-copper catalyzed coupling of the upper and lower body portions.

Step	Reaction	Key Reagents and Conditions	Yield
8	Sonogashira Coupling	Upper Body Iodide, Lower Body Alkyne, Pd(PPh ₃) ₂ Cl ₂ , CuI, TEA, THF	-

Experimental Protocols

The following are detailed protocols for key steps in the synthesis of the **NanoKid** and its derivatives.

Protocol 1: Synthesis of 3,5-Dibromo(trimethylsilylethynyl)benzene (10) - A Key Lower Body Intermediate

- **Reaction Setup:** In a suitable flask, combine 3,5-dibromiodobenzene (9), bis(triphenylphosphine)palladium(II) dichloride, and copper(I) iodide in THF and Et₃N.
- **Reagent Addition:** Add trimethylsilylacetylene to the mixture.
- **Reaction Conditions:** Stir the reaction mixture at the appropriate temperature for the specified time, monitoring the reaction progress by TLC.
- **Workup and Purification:** Upon completion, perform an aqueous workup, extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure. Purify the crude product by flash chromatography.

Protocol 2: General Procedure for Acetal Exchange to Synthesize NanoProfessionals

- **Reaction Setup:** In a microwave-safe vessel, combine the **NanoKid** (13), an excess of the desired 1,2- or 1,3-diol, and a catalytic amount of p-toluenesulfonic acid.
- **Microwave Irradiation:** Heat the mixture using a standard microwave oven for a few minutes.
- **Monitoring:** Monitor the reaction for the disappearance of the **NanoKid** starting material.
- **Purification:** After the reaction is complete, purify the resulting NanoProfessional by an appropriate chromatographic method.

Synthesis of NanoProfessionals

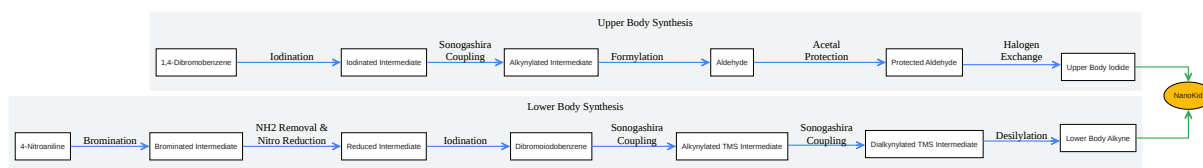
A key feature of the **NanoKid** as a teaching model is the ability to easily modify its "head" to create a diverse range of "NanoProfessionals."^[3] This is achieved through a microwave-

assisted acetal exchange reaction.[2] This reaction provides a tangible example of protecting group chemistry and the modification of a core scaffold.

NanoProfessional	Diol Used for Synthesis	Yield
NanoAthlete	(±)-2,3-Butanediol	-
NanoPilgrim	3-tert-Butoxy-1,2-propanediol	-
NanoGreenBeret	3-Benzyloxy-1,2-propanediol	-
NanoJester	(R,R)-(-)-N,N,N',N'-Tetramethyltartaramide	-
NanoMonarch	(S,S)-(+)-Hydrobenzoin	-
NanoTexan	(S,S)-(+)-1,2-Diphenyl-1,2-ethanediol	-
NanoScholar	(R)-(-)-1,3-Butanediol	-
NanoBaker	(±)-3,4-dihydroxy-3,4-dimethyl-1,5-hexadiyne	-
NanoChef	Catechol	Low

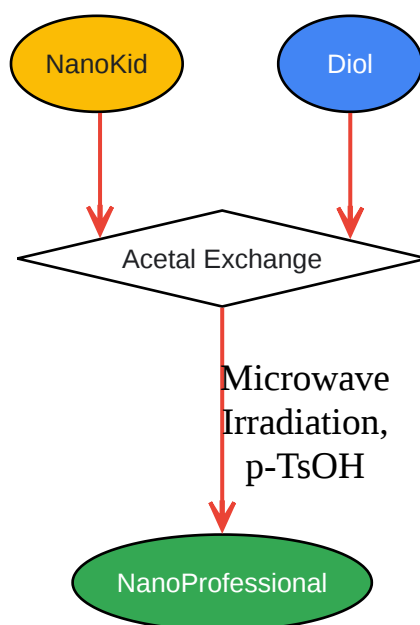
Visualizing the Synthesis: Logical Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the synthetic pathways for the **NanoKid** and the derivatization into NanoProfessionals.



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Caption: Convergent synthesis workflow for the **NanoKid**.



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References

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